

# A Comparative Guide to Neutron Capture Cross-Section Measurements for Gallium-71

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## Compound of Interest

Compound Name: Gallium-71

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This guide provides a comprehensive comparison of experimental measurements and evaluated nuclear data for the neutron capture cross-section of **Gallium-71** ( $^{71}\text{Ga}$ ). The  $^{71}\text{Ga}(n,\gamma)^{72}\text{Ga}$  reaction is of significant interest in various fields, including nuclear astrophysics, reactor physics, and medical isotope production. Accurate knowledge of this cross-section is crucial for modeling nucleosynthesis processes, ensuring the safety and efficiency of nuclear reactors, and optimizing the production of medically relevant radionuclides.

This document summarizes key experimental data, compares them with the latest evaluated nuclear data libraries, and provides detailed experimental protocols for the cited measurements.

## Data Presentation: Comparison of Experimental and Evaluated Cross-Sections

The following table summarizes selected experimental measurements of the  $^{71}\text{Ga}(n,\gamma)^{72}\text{Ga}$  cross-section and compares them with values from major evaluated nuclear data libraries: ENDF/B-VIII.0, JENDL-5, JEFF-3.3, and TENDL-2021.

Neutron Energy (E <sub>n</sub> )	Experimental Cross-Section (barns)	ENDF/B-VIII.0 (barns)	JENDL-5 (barns)	JEFF-3.3 (barns)	TENDL-2021 (barns)	Reference (Experiment)
0.0334 eV	3.42 ± 0.27	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Islam et al. (2014)
0.0536 eV	2.75 ± 0.14	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Uddin et al. (2008)[1]
30 keV (MACS)	0.105 ± 0.007	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Tessler et al. (2022)
0.31 MeV	Value not specified in abstract	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Shi et al. (1998)[2]
0.51 MeV	Value not specified in abstract	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Shi et al. (1998)[2]
1.05 MeV	Value not specified in abstract	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Shi et al. (1998)[2]
1.58 MeV	Value not specified in abstract	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Shi et al. (1998)[2]
2.15 MeV	0.0085 ± 0.0007	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Ganesapandy et al. (2023)[3]
3.19 MeV	0.00574 ± 0.00050	Data to be retrieved	Data to be retrieved	Data to be retrieved	Data to be retrieved	Ganesapandy et al. (2023)[3]

Note: "MACS" refers to the Maxwellian-averaged cross-section. The evaluated data from the libraries would be retrieved from the respective databases at the specified neutron energies.

## Experimental Protocols

This section details the methodologies for the key experiments cited in this guide. The primary method used in these studies is the activation technique.

### Thermal Neutron Capture Cross-Section Measurement at the TRIGA Mark-II Reactor

- **Objective:** To measure the  $^{71}\text{Ga}(n,\gamma)^{72}\text{Ga}$  cross-section at thermal neutron energies of 0.0334 eV and 0.0536 eV.
- **Neutron Source:** The experiments utilized the 3 MW TRIGA Mark-II research reactor at the Atomic Energy Research Establishment in Dhaka, Bangladesh. A monochromatic neutron beam was obtained using a powder diffractometer for the 0.0334 eV measurement and a triple-axis spectrometer for the 0.0536 eV measurement.<sup>[1]</sup>
- **Target and Irradiation:** High-purity gallium oxide ( $\text{Ga}_2\text{O}_3$ ) powder was pressed into pellets and used as the target material. The samples were irradiated with the monochromatic neutron beam. Gold ( $^{197}\text{Au}$ ) foils were used as flux monitors and were irradiated simultaneously with the gallium samples.
- **Activity Measurement:** After irradiation, the gamma-ray activity of the produced  $^{72}\text{Ga}$  (half-life of 14.1 hours) in the samples and the  $^{198}\text{Au}$  in the monitor foils was measured using a high-purity germanium (HPGe) detector.
- **Cross-Section Determination:** The capture cross-section of  $^{71}\text{Ga}$  was determined relative to the well-known cross-section of the  $^{197}\text{Au}(n,\gamma)^{198}\text{Au}$  monitor reaction. Corrections were applied for gamma-ray attenuation, neutron self-shielding, and detector efficiency.

### Maxwellian-Averaged Cross-Section Measurement at the Soreq Applied Research Accelerator Facility (SARAF)

- **Objective:** To measure the Maxwellian-averaged neutron capture cross-section of  $^{71}\text{Ga}$  at a stellar temperature of  $kT \approx 40$  keV.
- **Neutron Source:** The experiment was performed at the SARAF using a high-intensity, quasi-Maxwellian neutron beam produced via the  $^7\text{Li}(p,n)^7\text{Be}$  reaction. A proton beam from the

accelerator was directed onto a liquid-lithium target (LiLiT).

- **Target and Irradiation:** A sample of natural gallium oxide ( $\text{Ga}_2\text{O}_3$ ) was irradiated in the neutron field.
- **Activity Measurement:** The activity of the produced  $^{72}\text{Ga}$  was measured by decay counting using gamma-ray spectrometry with an HPGe detector.
- **Cross-Section Determination:** The Maxwellian-averaged cross-section was determined from the measured activity, the neutron flux, and the number of target nuclei.

## Fast Neutron Capture Cross-Section Measurement at the 4.5 MV Van de Graaff Accelerator

- **Objective:** To measure the  $^{71}\text{Ga}(n,\gamma)^{72}\text{Ga}$  cross-section at neutron energies of 0.31, 0.51, 1.05, and 1.58 MeV.[2]
- **Neutron Source:** Monoenergetic neutrons were produced via the  $\text{T}(p,n)^3\text{He}$  reaction using the 4.5 MV Van de Graaff accelerator at the Institute of Heavy Ion Physics, Peking University.[2]
- **Target and Irradiation:** Gallium samples were irradiated with the neutron beam.
- **Activity Measurement:** The activation technique was employed, where the activity of the resulting  $^{72}\text{Ga}$  was measured.
- **Cross-Section Determination:** The cross-section was determined based on the measured activity and the neutron fluence.

## Fast Neutron Capture Cross-Section Measurement at the FOTIA Facility, BARC

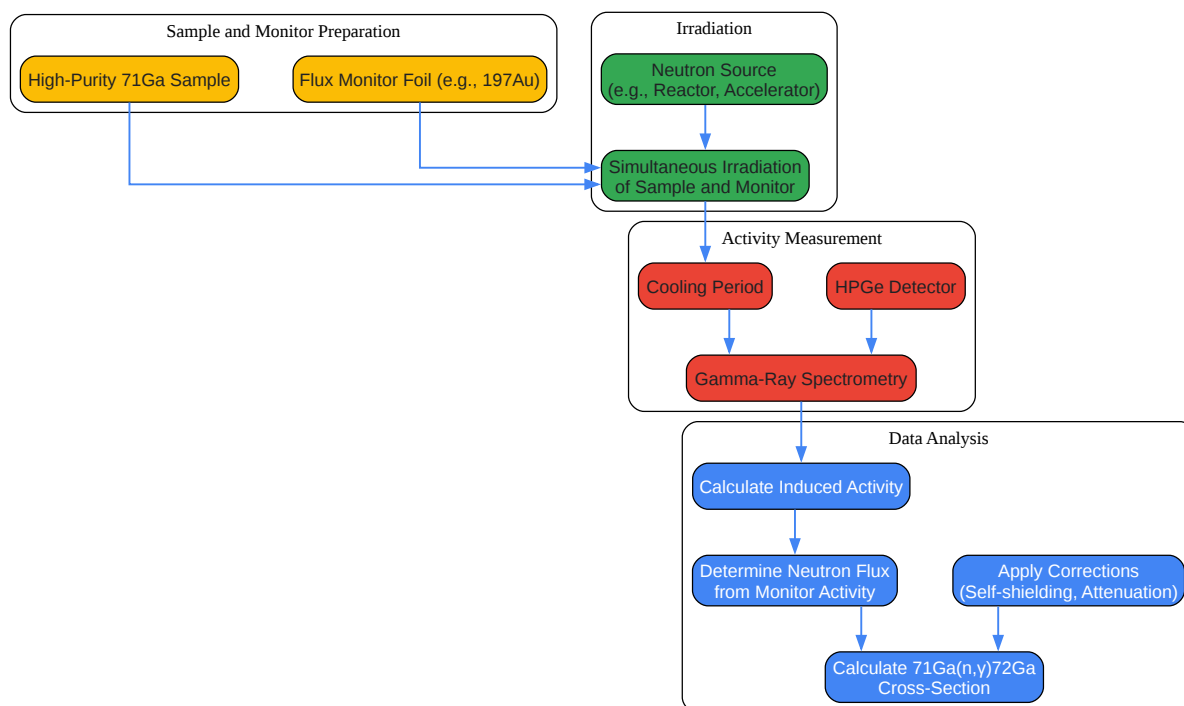
- **Objective:** To measure the  $^{71}\text{Ga}(n,\gamma)^{72}\text{Ga}$  reaction cross-section in the fast neutron energy range of 2.15 and 3.19 MeV.[3]
- **Neutron Source:** The experiment was conducted at the Folded Tandem Ion Accelerator (FOTIA) facility at the Bhabha Atomic Research Centre (BARC), Mumbai. Neutrons were

generated using the  ${}^7\text{Li}(p,n){}^7\text{Be}$  reaction.[3][4]

- Target and Irradiation: Gallium samples were irradiated with the produced neutron beam. The neutron flux was determined using the  ${}^{115}\text{In}(n,n'){}^{115\text{m}}\text{In}$  monitor reaction.[3]
- Activity Measurement: The induced gamma activity of the  ${}^{72}\text{Ga}$  in the samples was measured using an HPGe detector.[3]
- Cross-Section Determination: The cross-section was calculated from the measured activity, neutron flux, and target parameters. A detailed uncertainty propagation and covariance analysis was also performed.[3]

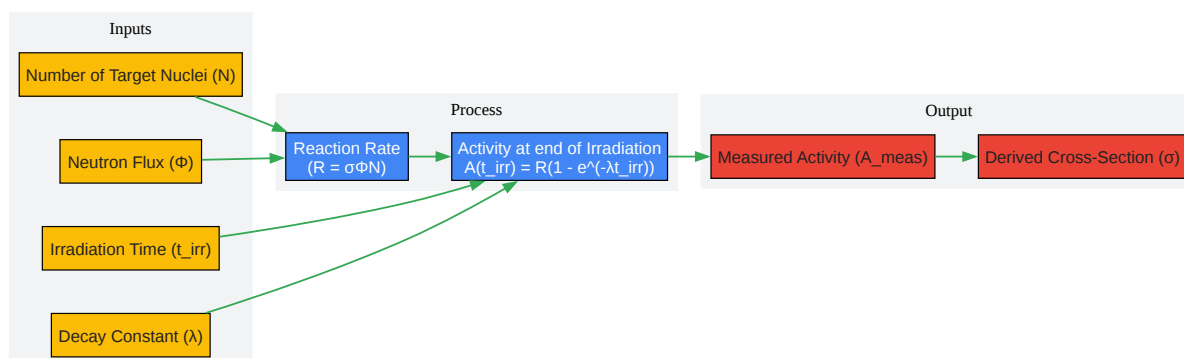
## Mandatory Visualization

The following diagrams illustrate the typical experimental workflow for the activation technique used in the majority of the cited neutron capture cross-section measurements.



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Caption: A typical workflow for the activation technique.



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Caption: Logical relationship for cross-section derivation.

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